

Sophorabioside Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Sophorabioside*

Cat. No.: *B1589151*

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Introduction

Sophorabioside is a flavonoid glycoside isolated from *Sophora japonica*[1][2]. It is a compound of interest for various research applications due to its biological activities. A critical parameter for its use in experimental settings is its solubility in common laboratory solvents. This technical guide provides an in-depth overview of the solubility of **sophorabioside** in Dimethyl Sulfoxide (DMSO), ethanol, and water, complete with quantitative data, experimental protocols, and process visualizations.

Quantitative Solubility Data

The solubility of **sophorabioside** varies significantly across different solvents. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility	Molar Concentration	Conditions
DMSO	50 mg/mL[1][2]	86.43 mM[1][2]	Ultrasonic assistance is required. Use newly opened, non-hygroscopic DMSO for best results[1].
Water	0.098 mg/mL (0.098 g/L)	~0.17 mM	At 25°C[3]. Described as "almost insoluble" [3] or "slightly soluble in boiling water"[4].
Ethanol	Data not available	Data not available	Described as "soluble in hot alcohol"[4].

Detailed Solvent Analysis

Dimethyl Sulfoxide (DMSO)

Sophorabioside exhibits high solubility in DMSO, reaching up to 50 mg/mL (86.43 mM)[1][2]. DMSO is a polar aprotic solvent well-known for its ability to dissolve a wide range of organic compounds, including those with poor aqueous solubility[5][6][7]. For **sophorabioside**, achieving this concentration requires mechanical assistance, specifically sonication[1][2]. It is also crucial to use fresh, anhydrous DMSO, as the hygroscopic nature of DMSO can negatively impact the solubility of the compound[1].

Water

The solubility of **sophorabioside** in water is very low. At room temperature (25°C), its solubility is reported to be approximately 0.098 g/L, rendering it "almost insoluble" for many practical applications[3]. The solubility shows some improvement with an increase in temperature, as it is described as being "slightly soluble in boiling water"[4]. This low aqueous solubility is a common characteristic of many flavonoid glycosides.

Ethanol

Quantitative solubility data for **sophorabioside** in pure ethanol is not readily available in the reviewed literature. However, it is qualitatively described as being "soluble in hot alcohol"[4]. This suggests that, similar to its behavior in water, increasing the temperature of the ethanol can enhance the dissolution of **sophorabioside**. For practical purposes, researchers may need to determine the specific solubility at their desired temperature empirically.

Experimental Protocols

While specific, detailed experimental protocols for determining the solubility of **sophorabioside** were not found in the search results, a general methodology can be constructed based on standard laboratory practices.

Protocol 1: Preparation of a Sophorabioside Stock Solution in DMSO

This protocol is based on the methods suggested by chemical suppliers for dissolving **sophorabioside**.

- Weighing: Accurately weigh the desired amount of solid **sophorabioside** in a suitable vial.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., for a 50 mg/mL solution, add 1 mL of DMSO to 50 mg of **sophorabioside**).
- Dissolution:
 - Vortex the mixture for 1-2 minutes at room temperature.
 - Place the vial in an ultrasonic bath and sonicate. Intermittently check for dissolution. For difficult-to-dissolve compounds, gentle warming to 37°C can be applied in conjunction with sonication[2][8].
- Storage: Once a clear solution is obtained, it can be stored. For long-term storage, it is recommended to store stock solutions at -20°C for up to one month or -80°C for up to six months, protected from light[1][2]. Prepare fresh working solutions for in vivo experiments on the day of use[1].

Protocol 2: General Method for Solubility Determination

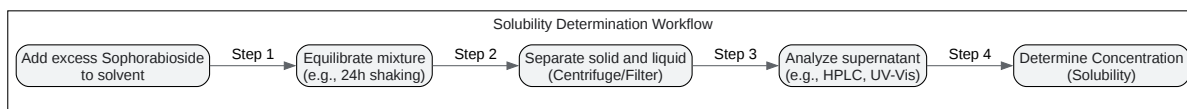
This protocol outlines a general workflow for experimentally determining the solubility of a compound in a given solvent.

- Equilibrium Method:
 - Add an excess amount of **sophorabioside** to a known volume of the solvent (DMSO, ethanol, or water) in a sealed vial. The amount should be sufficient to ensure a saturated solution with visible solid remaining.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Separate the undissolved solid from the solution via centrifugation or filtration (using a filter that does not bind the compound).
 - Carefully collect the supernatant (the saturated solution).
- Concentration Analysis:
 - Determine the concentration of **sophorabioside** in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.
 - This requires the prior establishment of a standard curve with known concentrations of **sophorabioside**.
- Calculation: The determined concentration represents the solubility of **sophorabioside** in that solvent at the specified temperature.

Visualizations

Experimental and Biological Processes

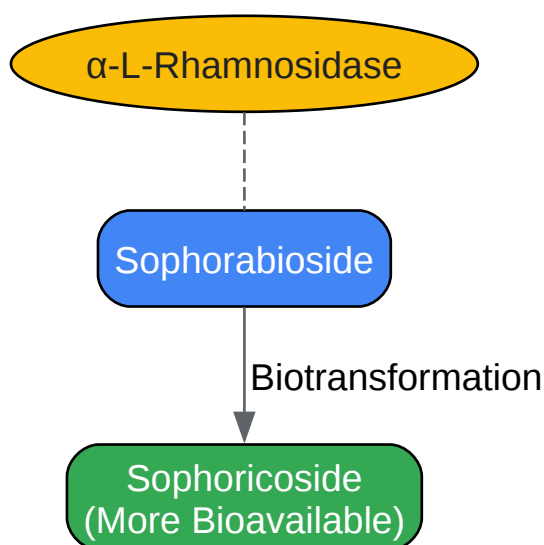
To aid in the conceptualization of relevant laboratory and biological processes involving **sophorabioside**, the following diagrams are provided.



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Caption: A general workflow for determining the solubility of a compound.

Sophorabioside can be enzymatically converted to sophoricoside, a more bioavailable form[9][10][11]. This biotransformation is a key process in its metabolism and can be intentionally induced.



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Caption: Enzymatic biotransformation of **sophorabioside** to sophoricoside.

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